

# M3541 Technical Support Center: Stability, Storage, and Handling

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## Compound of Interest

Compound Name: M3541

Cat. No.: B1193091

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage conditions for **M3541**, a potent and selective ATM inhibitor. Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **M3541**?

A1: Solid **M3541** should be stored in a dry, dark environment. For long-term storage, it is recommended to keep it at -20°C, which ensures stability for up to three years. For short-term storage, 4°C is acceptable for up to two years.

Q2: How should I store **M3541** once it is dissolved in a solvent?

A2: The stability of **M3541** in solution is dependent on the solvent and storage temperature. For optimal stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for up to one year or at -20°C for up to one month.<sup>[1]</sup>

Q3: What solvents are recommended for reconstituting **M3541**?

A3: **M3541** is soluble in DMSO, with a solubility of up to 11 mg/mL.<sup>[1]</sup> It is also soluble in Ethanol at 3 mg/mL, but insoluble in water.<sup>[1]</sup> For in vivo studies, specific formulations using solvents like PEG300, Tween-80, and corn oil are recommended.

Q4: Can I store **M3541** solutions at room temperature?

A4: It is not recommended to store **M3541** solutions at room temperature for extended periods. Once prepared, mixed solutions for experimental use should be used immediately for best results.[\[1\]](#)

Q5: Is **M3541** sensitive to light?

A5: While specific photostability data is not readily available, it is good laboratory practice to store **M3541**, both in solid and solution form, protected from light to prevent potential degradation.

## Data Summary Tables

Table 1: **M3541** Solid Form Storage Conditions and Stability

Storage Temperature	Duration	Additional Notes
-20°C	3 years	Recommended for long-term storage. <a href="#">[1]</a>
4°C	2 years	Suitable for short-term storage. <a href="#">[2]</a>
Ambient	Weeks	Stable for the duration of shipping. <a href="#">[3]</a>

Table 2: **M3541** in Solvent Storage Conditions and Stability

Storage Temperature	Duration	Solvent
-80°C	1 year	Aliquoted stock solutions. <a href="#">[1]</a>
-20°C	1 month	Aliquoted stock solutions. <a href="#">[1]</a>

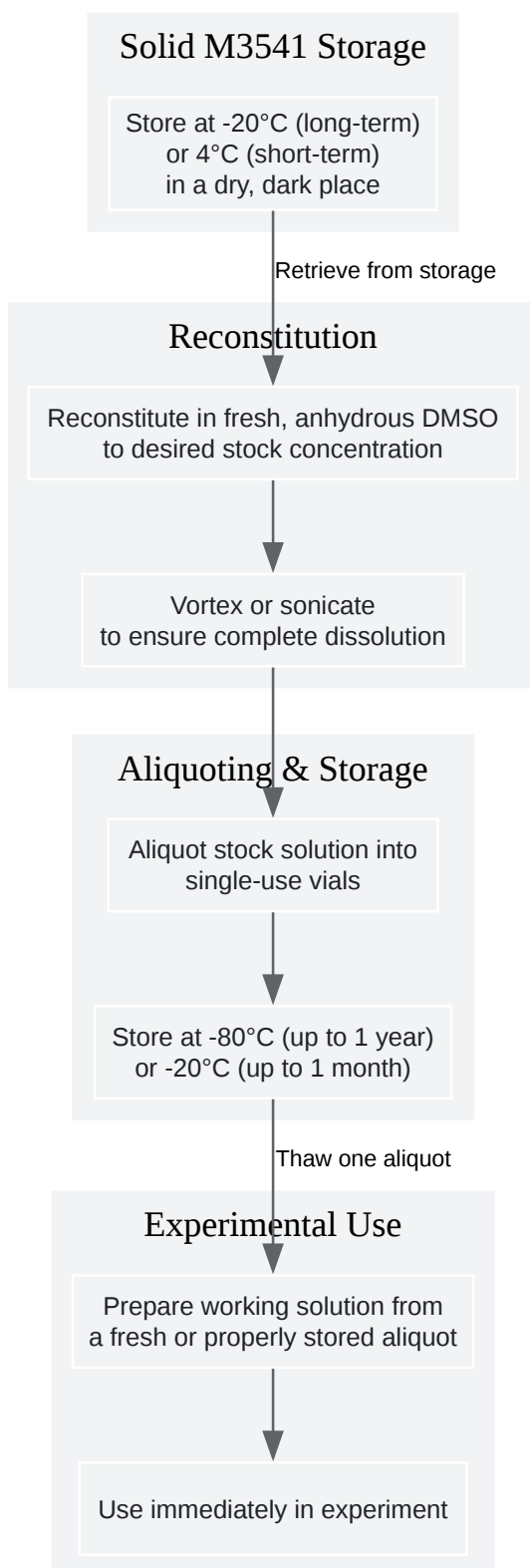
## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound precipitation in stock solution	- Solution concentration is too high.- Improper storage (e.g., repeated freeze-thaw cycles).- Use of old or moisture-absorbed DMSO.	- Gently warm the solution and vortex or sonicate to redissolve.- Prepare a fresh stock solution at a lower concentration.- Always use fresh, anhydrous DMSO for reconstitution. <a href="#">[1]</a> - Aliquot the stock solution to minimize freeze-thaw cycles.
Inconsistent experimental results	- Degradation of M3541 due to improper storage.- Inaccurate concentration of the stock solution.	- Verify the storage conditions and age of the M3541 stock.- Prepare a fresh stock solution from solid M3541.- Recalibrate instruments used for concentration measurement.
Difficulty dissolving M3541 in vivo formulation	- Incorrect order of solvent addition.- Insufficient mixing.	- Ensure solvents are added in the specified order for the formulation.- Use a vortex or sonicator to ensure the compound is fully dissolved after each solvent addition.

## Experimental Protocols & Workflows

### M3541 Reconstitution and Storage Workflow

The following diagram outlines the general workflow for reconstituting and storing **M3541**.

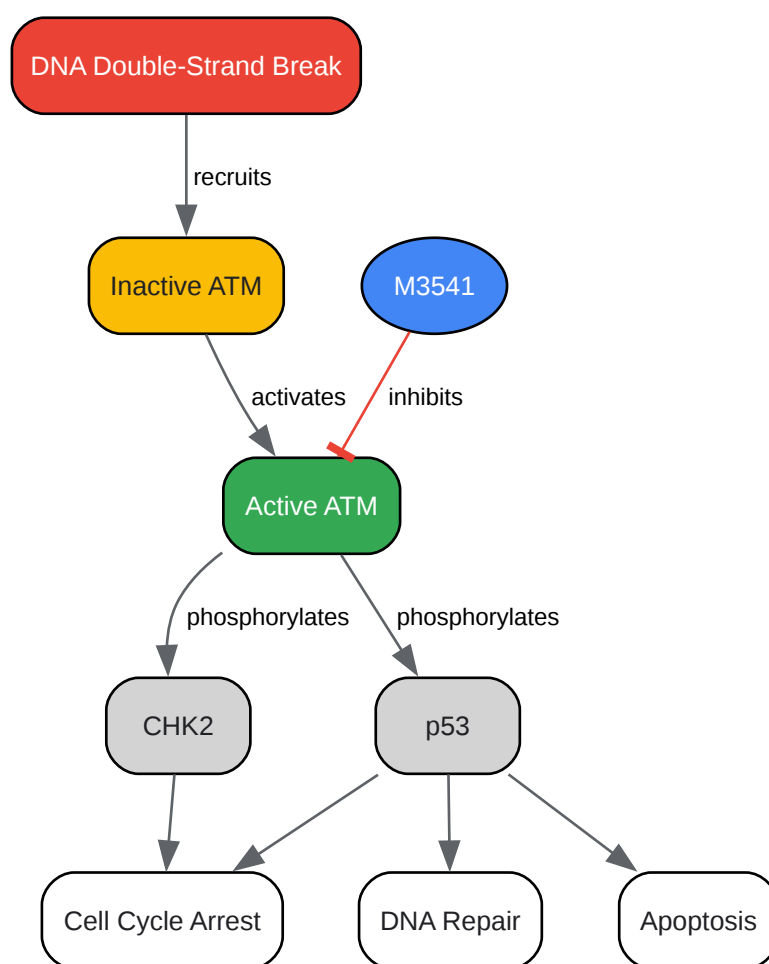


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Caption: Workflow for **M3541** reconstitution and storage.

## M3541 Mechanism of Action: ATM Signaling Pathway

**M3541** is a potent inhibitor of Ataxia Telangiectasia Mutated (ATM) kinase, a key protein in the DNA damage response pathway. The diagram below illustrates the simplified signaling cascade initiated by DNA double-strand breaks (DSBs) and the point of inhibition by **M3541**.



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## References

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